

Application Note and Protocol: Dissolving Disperse Violet 1 in DMSO

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Disperse Violet 1*

CAS No.: 71775-54-7

Cat. No.: B7737400

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Disperse Violet 1, an anthraquinone-based dye, is utilized in various industrial and research applications, from textile dyeing to its inclusion in semi-permanent hair dye formulations.[1][2][3] In a laboratory setting, particularly in biological and chemical research, Dimethyl Sulfoxide (DMSO) is a common solvent for water-insoluble compounds.[4] This document provides a detailed protocol for the preparation of **Disperse Violet 1** solutions in DMSO, ensuring consistent and safe handling for experimental use. The stability of **Disperse Violet 1** in DMSO has been noted, with good recovery rates observed over several days.[5]

Quantitative Data Summary

A summary of the key quantitative data for **Disperse Violet 1** is presented in the table below for easy reference.

Property	Value	Reference
CAS Number	128-95-0	[6]
Molecular Formula	C ₁₄ H ₁₀ N ₂ O ₂	[6]
Molecular Weight	238.24 g/mol	[6]
Solubility in DMSO	9% (w/w)	[5]
Solubility in Water	0.16 mg/L	[5]
Melting Point	266.9 – 267.4 °C	[5]

Experimental Protocol

This protocol outlines the steps for preparing a stock solution of **Disperse Violet 1** in DMSO.

Materials and Equipment

- **Disperse Violet 1** powder (CAS: 128-95-0)
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.7% purity
- Vortex mixer
- Magnetic stirrer and stir bar (optional)
- Sonicator (optional)
- Calibrated analytical balance
- Appropriate glassware (e.g., glass vial, beaker)
- Micropipettes
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Safety Precautions

Disperse Violet 1 is toxic if swallowed and may cause an allergic skin reaction.^{[7][8]} It may also cause damage to organs through prolonged or repeated exposure.^{[7][8]} It is crucial to handle this compound with care in a well-ventilated area, avoiding the creation of dust.^{[9][10]} Always wear appropriate PPE, including safety goggles, gloves, and a lab coat.^[7] In case of contact with skin or eyes, flush immediately with copious amounts of water.

Procedure for Preparing a Stock Solution

- Preparation: Ensure all glassware is clean and dry to prevent contamination. Bring the **Disperse Violet 1** powder and anhydrous DMSO to room temperature before use.
- Weighing: Accurately weigh the desired amount of **Disperse Violet 1** powder using a calibrated analytical balance.
- Dissolution:
 - Transfer the weighed **Disperse Violet 1** powder into a suitable glass vial.
 - Add the required volume of anhydrous DMSO to achieve the desired concentration. For example, to prepare a 10 mg/mL stock solution, add 1 mL of DMSO for every 10 mg of **Disperse Violet 1**.
 - Cap the vial securely.
- Mixing:
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the powder does not fully dissolve, continue mixing using a magnetic stirrer at room temperature.
 - For compounds that are difficult to dissolve, brief sonication in a water bath can be applied.
- Storage: Store the stock solution in a tightly sealed container at -20°C or -80°C, protected from light and moisture to maintain its stability.^[11] It is advisable to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^[11]

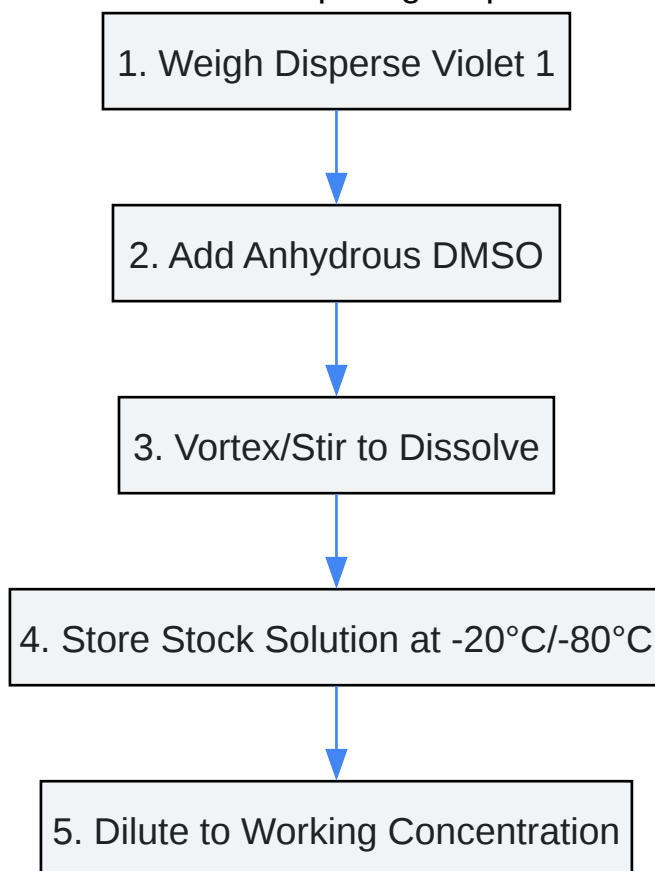
Preparation of Working Solutions

For cell-based assays, it is common to dilute the DMSO stock solution in a culture medium to the final working concentration.[12][13] It is important to ensure that the final concentration of DMSO in the cell culture does not exceed a level that is toxic to the cells, typically below 0.1%. [12][13]

Visualizations

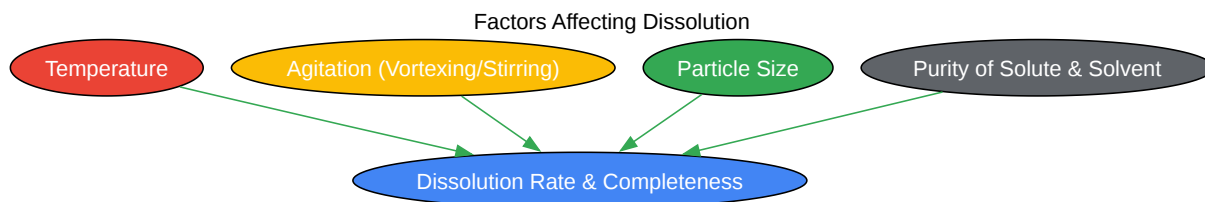
The following diagrams illustrate the experimental workflow and logical relationships in the preparation of a **Disperse Violet 1** solution.

Experimental Workflow for Preparing Disperse Violet 1 Solution



[Click to download full resolution via product page](#)

Caption: Workflow for dissolving **Disperse Violet 1** in DMSO.



[Click to download full resolution via product page](#)

Caption: Key factors influencing the dissolution of solids in liquids.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 128-95-0: Disperse Violet 1 | CymitQuimica [cymitquimica.com]
- 2. China Biggest C.I. Disperse Violet 1 Suppliers & Manufacturers & Factory - MSDS Sheet - Sinoever [dyestuffscn.com]
- 3. specialchem.com [specialchem.com]
- 4. Impaired cell viability and mitochondrial respiration by disperse textile dyes - PMC [pmc.ncbi.nlm.nih.gov]
- 5. ec.europa.eu [ec.europa.eu]
- 6. worlddyevaryety.com [worlddyevaryety.com]
- 7. echemi.com [echemi.com]
- 8. Page loading... [wap.guidechem.com]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- 10. tcichemicals.com [tcichemicals.com]
- 11. benchchem.com [benchchem.com]

- [12. researchgate.net \[researchgate.net\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Application Note and Protocol: Dissolving Disperse Violet 1 in DMSO]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7737400/docs#application-note-and-protocol-dissolving-disperse-violet-1-in-dmso\]](https://www.benchchem.com/product/b7737400/docs#application-note-and-protocol-dissolving-disperse-violet-1-in-dmso)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)